

Spectroscopic Analysis of Elloramycin: A Technical Guide

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Compound of Interest

Compound Name: *Elloramycin*

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This technical guide provides a comprehensive overview of the spectroscopic analysis of **Elloramycin**, a notable anthracycline-like antitumor antibiotic produced by *Streptomyces olivaceus*. The document details the application of Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy in the structural elucidation and characterization of this complex natural product.

Introduction to Elloramycin

Elloramycin (molecular formula: $C_{32}H_{36}O_{15}$) is a dark yellow compound that exhibits weak activity against a range of Gram-positive bacteria and shows potential against stem cells of L-1210 leukemia.^{[1][2]} Its structure is characterized by a tetracenomycin-like aglycone linked to a 2,3,4-tri-O-methyl-L-rhamnose sugar moiety through a phenolic alpha-glycosidic bond.^{[1][2]} The complex structure necessitates a multi-faceted analytical approach for unambiguous identification and characterization.

Spectroscopic Data Summary

The following tables summarize the expected and reported spectroscopic data for **Elloramycin**. While specific datasets are not widely available in public databases, this section outlines the key parameters derived from foundational literature.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is crucial for determining the carbon-hydrogen framework of **Elloramycin**. The structure was originally established by comparing its ^1H and ^{13}C NMR spectra with those of the known compound tetracenomycin C.[1][2]

Table 1: ^1H NMR Spectroscopic Data for **Elloramycin**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in searched sources	-	-	Aromatic Protons
Data not available in searched sources	-	-	Methine Protons
Data not available in searched sources	-	-	Methylene Protons
Data not available in searched sources	-	-	Methyl Protons (Aglycone)
Data not available in searched sources	-	-	Sugar Moiety Protons
Data not available in searched sources	-	-	Hydroxyl Protons

Table 2: ^{13}C NMR Spectroscopic Data for **Elloramycin**

Chemical Shift (δ) ppm	Carbon Type	Assignment
Data not available in searched sources	C, CH, CH ₂ , CH ₃	Aglycone Carbons
Data not available in searched sources	C, CH, CH ₂ , CH ₃	Sugar Moiety Carbons
Data not available in searched sources	C=O	Carbonyl Carbons

Mass Spectrometry (MS) Data

Mass spectrometry provides information on the molecular weight and elemental composition of **Elloramycin**, and its fragmentation pattern offers insights into its substructures.

Table 3: Mass Spectrometry Data for **Elloramycin**

m/z	Ion Type	Proposed Fragment
660.2003	[M+H] ⁺	Molecular Ion (Calculated for C ₃₂ H ₃₆ O ₁₅)
Data not available in searched sources	Fragment Ion	Loss of the sugar moiety
Data not available in searched sources	Fragment Ion	Cleavage of the tetracyclic ring system

Ultraviolet-Visible (UV-Vis) Spectroscopy Data

The UV-Vis spectrum of **Elloramycin** is characteristic of its anthracycline chromophore, showing distinct absorption bands in the UV and visible regions.

Table 4: UV-Vis Spectroscopic Data for **Elloramycin**

Wavelength (λ _{max}) nm	Solvent	Chromophore Transition
~297	Methanol	π → π
~495	Methanol	n → π
~524	Methanol	n → π
~560	Methanol	n → π

(Note: The λ_{max} values are typical for anthracyclines and the exact values for Elloramycin may vary slightly.)

Experimental Protocols

Detailed methodologies are essential for reproducible spectroscopic analysis. The following are generalized protocols for the analysis of **Elloramycin**.

NMR Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., Bruker Avance 400 MHz or higher) equipped with a cryoprobe.
- Sample Preparation: Dissolve approximately 5-10 mg of purified **Elloramycin** in 0.5 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- ¹H NMR Acquisition:
 - Pulse Program: Standard single-pulse sequence (e.g., zg30).
 - Spectral Width: 12-16 ppm.
 - Acquisition Time: 2-3 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 16-64, depending on sample concentration.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled single-pulse sequence (e.g., zgpg30).
 - Spectral Width: 200-240 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096, due to the low natural abundance of ¹³C.

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs) using appropriate software (e.g., TopSpin, Mnova).

Mass Spectrometry

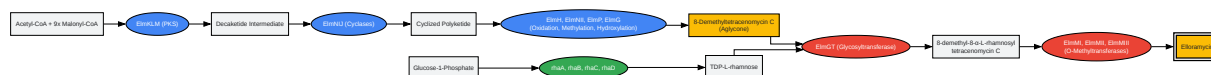
- Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, coupled with an electrospray ionization (ESI) source.
- Sample Preparation: Prepare a dilute solution of **Elloramycin** (1-10 µg/mL) in a suitable solvent system, typically a mixture of methanol or acetonitrile and water, often with a small amount of formic acid (0.1%) to promote protonation.
- ESI-MS Acquisition:
 - Ionization Mode: Positive ion mode is typically used for anthracyclines to detect $[M+H]^+$ ions.
 - Infusion: Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 µL/min.
 - Mass Range: Scan a mass range appropriate for the expected molecular ion and fragments (e.g., m/z 100-1000).
 - Source Parameters: Optimize capillary voltage, cone voltage, and desolvation gas temperature and flow to achieve stable ion generation and minimize in-source fragmentation.
- Tandem MS (MS/MS) for Fragmentation Analysis:
 - Select the precursor ion ($[M+H]^+$) in the first mass analyzer.
 - Induce fragmentation in a collision cell using an inert gas (e.g., argon or nitrogen) at varying collision energies.
 - Analyze the resulting product ions in the second mass analyzer to obtain the fragmentation pattern.

UV-Vis Spectroscopy

- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Sample Preparation: Prepare a dilute solution of **Elloramycin** in a UV-transparent solvent (e.g., methanol or ethanol). The concentration should be adjusted to yield an absorbance between 0.1 and 1.0 at the λ_{max} for optimal accuracy.
- Acquisition:
 - Wavelength Range: Scan from 200 to 800 nm to cover both the UV and visible regions.
 - Blank Correction: Use a cuvette containing the pure solvent as a reference to record a baseline spectrum.
 - Sample Measurement: Record the absorption spectrum of the **Elloramycin** solution. The instrument will automatically subtract the baseline.
 - Data Analysis: Identify the wavelengths of maximum absorbance (λ_{max}).

Biosynthetic Pathway of Elloramycin

The biosynthesis of **Elloramycin** is a multi-step process involving a Type II polyketide synthase (PKS) and subsequent tailoring enzymes. A key feature is that the genes for the aglycone and the sugar moiety are located in two separate gene clusters on the chromosome of *Streptomyces olivaceus*.





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